

Personal protective equipment for handling Ozolinone

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Compound of Interest

Compound Name: Ozolinone

Cat. No.: B1678133

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Essential Safety and Handling Guide for Ozolinone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling of **Ozolinone**, a potent diuretic compound. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment. As a trusted partner in your research, we are committed to providing value beyond the product itself by being your preferred source for laboratory safety and chemical handling information.

Hazard Identification and Overview

Ozolinone, with the chemical name (2Z)-2-(3-methyl-4-oxo-5-piperidin-1-yl-1,3-thiazolidin-2-ylidene)acetic acid, is the active metabolite of the diuretic etozoline.[1] While a specific Safety Data Sheet (SDS) for **Ozolinone** is not readily available in public databases, its pharmacological activity as a diuretic warrants careful handling. Diuretics can cause physiological effects such as increased urination, and electrolyte imbalances.[2][3] Therefore, it is prudent to handle **Ozolinone** as a potent pharmaceutical compound with potential for biological activity in researchers upon accidental exposure.

Assumed Hazards:

- Acute Toxicity: Potential for diuretic effects upon accidental ingestion, inhalation, or skin absorption.
- Irritation: Possible skin, eye, and respiratory tract irritant.
- Target Organ Effects: Primarily affects the renal system.[1]

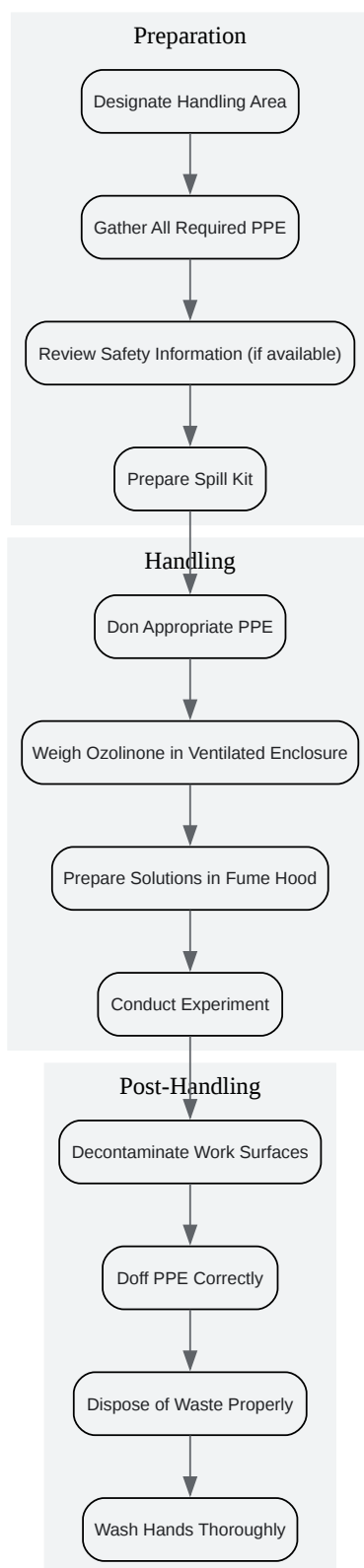
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent accidental exposure to **Ozolinone**. The following table summarizes the required PPE for various laboratory operations.

Operation	Hand Protection	Eye/Face Protection	Respiratory Protection	Body Protection
Weighing and Aliquoting (Solid)	Double-gloving with nitrile gloves	Safety glasses with side shields or safety goggles	N95 or higher-rated respirator	Laboratory coat
Solution Preparation	Double-gloving with nitrile gloves	Safety glasses with side shields and a face shield	Use in a certified chemical fume hood	Laboratory coat
In-vitro/In-vivo Dosing	Double-gloving with nitrile gloves	Safety glasses with side shields or safety goggles	N95 or higher-rated respirator (if outside a fume hood)	Laboratory coat
Waste Disposal	Double-gloving with nitrile gloves	Safety glasses with side shields	N95 or higher-rated respirator (if handling powders)	Laboratory coat

Operational Plan for Safe Handling

A systematic approach is essential for the safe handling of **Ozolinone**. The following workflow outlines the key steps from preparation to post-handling procedures.



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Figure 1. A step-by-step workflow for the safe handling of **Ozolinone**.

Experimental Protocols

Weighing Solid **Ozolinone**:

- Don all required PPE as specified in the table above.
- Perform weighing operations within a ventilated balance enclosure or a chemical fume hood to minimize inhalation exposure.
- Use anti-static weighing dishes to prevent dispersal of the powder.
- Carefully transfer the weighed compound to a sealed container.
- Clean the balance and surrounding surfaces with a damp cloth after use to remove any residual powder. Dispose of the cloth as hazardous waste.

Preparing **Ozolinone** Solutions:

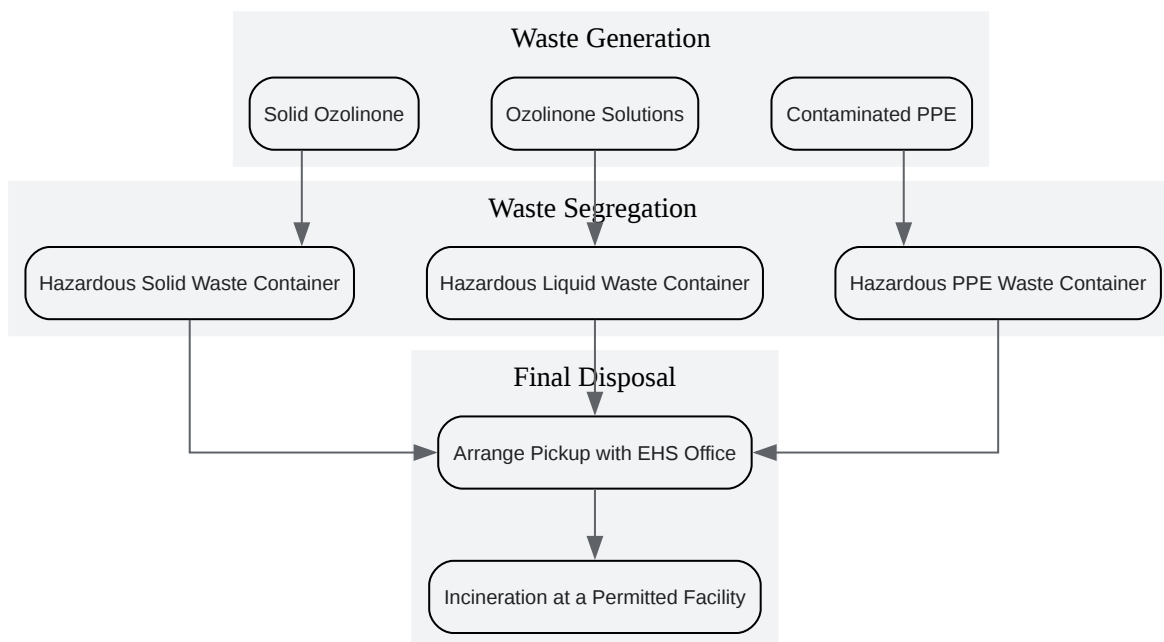
- Don all required PPE.
- Conduct all solution preparation activities within a certified chemical fume hood.
- Slowly add the solvent to the weighed **Ozolinone** to avoid splashing.
- Ensure the container is securely capped and mixed thoroughly.
- Label the solution container clearly with the compound name, concentration, date, and hazard symbols.

Disposal Plan

Proper disposal of **Ozolinone** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Solid Ozolinone	Collect in a clearly labeled, sealed container for hazardous chemical waste.
Liquid Waste (Solutions)	Collect in a dedicated, sealed, and labeled hazardous waste container. Do not mix with other solvent waste unless compatibility is confirmed.
Contaminated PPE (Gloves, etc.)	Dispose of in a designated hazardous waste container immediately after use.
Contaminated Labware (disposable)	Place in a designated hazardous waste container.

All waste must be disposed of through your institution's environmental health and safety (EHS) office in accordance with local, state, and federal regulations for pharmaceutical waste.[4]



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Figure 2. Logical flow for the proper disposal of **Ozolinone** waste.

By adhering to these safety protocols, you can minimize the risks associated with handling **Ozolinone** and ensure a safe and productive research environment. Always consult your institution's safety officer for any specific questions or concerns.

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References

- 1. Effects of ozolinone, a diuretic active metabolite of etozoline, on renal function. I. Clearance studies in dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Diuretics - Mayo Clinic [mayoclinic.org]
- 3. Therapeutic Uses of Diuretic Agents - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]
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